

# An In-depth Technical Guide to Pent-1-yn-3-amine: Molecular Properties

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## Compound of Interest

Compound Name: Pent-1-yn-3-amine

Cat. No.: B3370914

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **Pent-1-yn-3-amine**, a chemical compound of interest in various research and development applications. The following sections detail its molecular formula and weight, presented in a clear, tabular format for ease of reference.

## Core Molecular Data

The fundamental molecular properties of **Pent-1-yn-3-amine** are crucial for a range of experimental and computational applications, from reaction stoichiometry to molecular modeling.

The molecular formula for **Pent-1-yn-3-amine** is C<sub>5</sub>H<sub>9</sub>N.<sup>[1][2]</sup> Its molecular weight has been determined to be 83.13 g/mol .<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>9</sub> N	PubChem <sup>[1][2]</sup>
Molecular Weight	83.13 g/mol	PubChem <sup>[1]</sup>

Note on Experimental Protocols and Visualizations:

The scope of this document is to provide the core molecular data for **Pent-1-yn-3-amine**. As such, detailed experimental protocols for its synthesis or analysis are beyond this guide's purview. Similarly, signaling pathways or experimental workflows are not applicable to the fundamental chemical properties of a single small molecule and are therefore not included.

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## References

- 1. Pent-1-yn-3-amine | C<sub>5</sub>H<sub>9</sub>N | CID 352114 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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